

# An In-depth Technical Guide to the Synthesis and Purification of Pentafluorophenylhydrazine

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## Compound of Interest

Compound Name: **Pentafluorophenylhydrazine**

Cat. No.: **B1196947**

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For researchers, scientists, and professionals in drug development, **pentafluorophenylhydrazine** (PFPH) is a valuable reagent, primarily utilized as a derivatization agent for the sensitive detection of carbonyl compounds in various matrices. Its highly fluorinated ring enhances the volatility and thermal stability of its derivatives, making it particularly suitable for gas chromatography (GC) and mass spectrometry (MS) applications. This guide provides a detailed overview of the synthesis and purification of **pentafluorophenylhydrazine**, offering comprehensive experimental protocols and data presentation to support laboratory applications.

## Physicochemical Properties of Pentafluorophenylhydrazine

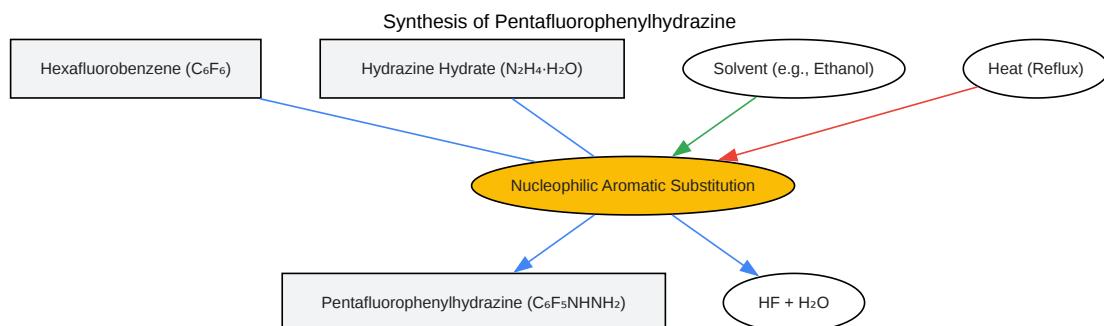
A summary of the key physicochemical properties of **pentafluorophenylhydrazine** is presented in Table 1. This data is essential for its handling, storage, and application in a laboratory setting.

Property	Value
Molecular Formula	C <sub>6</sub> H <sub>3</sub> F <sub>5</sub> N <sub>2</sub>
Molecular Weight	198.09 g/mol
Appearance	White to light yellow crystalline powder
Melting Point	74-76 °C
Solubility	Soluble in methanol, ethanol, and other organic solvents
CAS Number	828-73-9

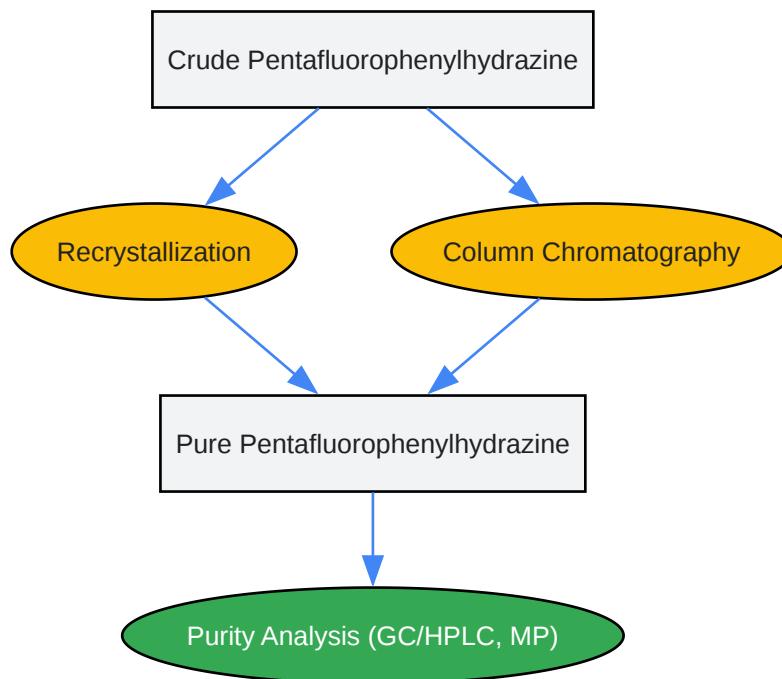
## Synthesis of Pentafluorophenylhydrazine

The synthesis of **pentafluorophenylhydrazine** is most commonly achieved through the nucleophilic aromatic substitution of hexafluorobenzene with hydrazine hydrate. The electron-withdrawing nature of the fluorine atoms on the aromatic ring facilitates the displacement of one fluorine atom by the hydrazine nucleophile.

## Reaction Scheme



#### Purification Workflow for Pentafluorophenylhydrazine



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